

# 2-Octanone: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2-Octanone

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## Introduction

**2-Octanone** (CAS No. 111-13-7), also known as methyl hexyl ketone, is a colorless liquid with a characteristic fruity, apple-like odor. It is utilized as a fragrance ingredient, a flavoring agent, and a solvent in various industrial applications. Due to its chemical properties and potential for human exposure in research and development settings, a thorough understanding of its safety profile and proper handling procedures is paramount. This technical guide provides an in-depth overview of the safety and handling of **2-octanone**, including its physicochemical properties, hazard classifications, toxicological data, and recommended safety protocols. The information is presented to aid researchers, scientists, and drug development professionals in conducting their work safely and effectively.

## Physicochemical and Hazard Information

A summary of the key physicochemical properties and GHS hazard classifications for **2-octanone** is provided below.

### Table 1: Physicochemical Properties of 2-Octanone

| Property                  | Value                            | Reference |
|---------------------------|----------------------------------|-----------|
| Chemical Formula          | C8H16O                           | [1]       |
| Molar Mass                | 128.21 g/mol                     | [1]       |
| Appearance                | Colorless liquid                 | [2][3]    |
| Odor                      | Fruity, apple-like               | [3][4]    |
| Boiling Point             | 173 °C (343.4 °F)                | [1][5]    |
| Melting Point             | -16 °C (3.2 °F)                  | [1]       |
| Flash Point               | 56 °C (132.8 °F)                 | [5]       |
| Density                   | 0.819 g/cm <sup>3</sup> at 20 °C | [1][5]    |
| Solubility in Water       | Immiscible or difficult to mix   | [3][4][5] |
| Vapor Pressure            | Not available                    | [4]       |
| Auto-ignition Temperature | 420 °C (788 °F)                  | [5]       |

**Table 2: GHS Hazard Classification of 2-Octanone**

| Hazard Class   | Hazard Category | Hazard Statement  |
|--|-----------------|---|
| Flammable Liquids                                      | Category 3      | H226: Flammable liquid and vapor[5][6][7]                     |
| Acute Toxicity, Dermal                                 | Category 4      | H312: Harmful in contact with skin[5][6][7]                   |
| Serious Eye Damage/Eye Irritation                      | Category 2A     | H319: Causes serious eye irritation[7][8]                     |
| Hazardous to the Aquatic Environment, Long-term Hazard | Category 3      | H412: Harmful to aquatic life with long lasting effects[6][7] |

## Toxicological Profile

The toxicological profile of **2-octanone** has been evaluated through various studies. A summary of the available quantitative data is presented below.

**Table 3: Summary of Toxicological Data for 2-Octanone**

| Endpoint                         | Species       | Route       | Value                         | Reference |
|----------------------------------|---------------|-------------|-------------------------------|-----------|
| Acute Oral Toxicity (LD50)       | Rat           | Oral        | 3,089 mg/kg                   | [5]       |
| Mouse                            | Oral          | 3,824 mg/kg | [5]                           |           |
| Acute Dermal Toxicity (LD50)     | Rabbit        | Dermal      | 1,337 mg/kg                   | [5]       |
| Acute Inhalation Toxicity (LC50) | Rat           | Inhalation  | > 2,132 ppm (6 hours)         | [2]       |
| Skin Irritation                  | Rabbit        | Dermal      | Mild irritant (500 mg/24h)    | [4]       |
| Eye Irritation                   | Not specified | Eye         | Causes serious eye irritation | [7]       |
| Skin Sensitization               | Not specified | Dermal      | No sensitizing effects known  | [5]       |

## Experimental Protocols for Safety Assessment

Standardized testing guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD), are crucial for the reliable safety assessment of chemicals. The following sections outline the general methodologies for key toxicological endpoints relevant to **2-octanone**.

### Acute Oral Toxicity (Based on OECD Guideline 423)

The acute toxic class method is a stepwise procedure to assess the acute oral toxicity of a substance.[9][10][11]

Methodology:

- Test Animals: Healthy, young adult rats of a single sex (typically females) are used.[\[9\]](#)
- Housing and Fasting: Animals are caged individually and fasted prior to dosing.[\[12\]](#)
- Dose Administration: The test substance is administered orally in a single dose via gavage.  
[\[12\]](#) Dosing is performed in a stepwise manner using a minimum of three animals per step.  
[\[9\]](#) The starting dose is selected from a series of fixed dose levels (5, 50, 300, 2000 mg/kg).  
[\[11\]](#)
- Observation: Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[\[9\]](#) Body weight is recorded weekly.[\[12\]](#)
- Endpoint: The number of animals that die within a defined period is used to classify the substance into a GHS acute toxicity category.[\[9\]](#)

## Dermal Irritation (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

### Methodology:

- Test Animal: The albino rabbit is the preferred species.[\[13\]](#)[\[17\]](#)
- Preparation: Approximately 24 hours before the test, the fur on the animal's back is clipped.  
[\[17\]](#)
- Application: A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area of skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch.[\[13\]](#)[\[15\]](#)
- Exposure: The exposure period is typically 4 hours.[\[13\]](#)[\[15\]](#)
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal, and then daily for up to 14 days to assess reversibility.[\[13\]](#)
- Scoring: Skin reactions are scored, and the substance is classified based on the severity and reversibility of the observed effects.[\[13\]](#)

## Eye Irritation (Based on OECD Guideline 405)

This test assesses the potential of a substance to cause damage to the eye.[12][18][19][20]

Methodology:

- Test Animal: Healthy, young adult albino rabbits are used.[12]
- Procedure: A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye.[12][18] The other eye serves as a control.[18]
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application, and observations can continue for up to 21 days to evaluate reversibility.[12][20]
- Pain Management: The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[12]
- Classification: The substance is classified based on the severity and persistence of the observed ocular lesions.[18]

## Skin Sensitization (In Chemico - Based on OECD Guideline 442C)

The Direct Peptide Reactivity Assay (DPRA) is an in chemico method that assesses the molecular initiating event of skin sensitization by measuring the reactivity of a chemical with synthetic peptides containing cysteine or lysine.[1][6][7][8][21]

Methodology:

- Principle: The assay quantifies the depletion of cysteine- and lysine-containing peptides following incubation with the test chemical.[1]
- Procedure: The test chemical is incubated with synthetic peptides for 24 hours.[21]
- Analysis: The remaining peptide concentrations are measured using High-Performance Liquid Chromatography (HPLC) with UV detection.[21]

- Endpoint: The percentage of peptide depletion is calculated, and the chemical is categorized based on its reactivity, which informs its potential to be a skin sensitizer.[1]

## Mutagenicity (Ames Test - Based on OECD Guideline 471)

The bacterial reverse mutation test, or Ames test, is widely used to detect the mutagenic potential of chemicals.[22][23][24][25]

Methodology:

- Test System: Amino-acid requiring strains of *Salmonella typhimurium* and *Escherichia coli* are used.[22][23]
- Principle: The test detects mutations that restore the functional capability of the bacteria to synthesize an essential amino acid, allowing them to grow on a minimal medium.[22]
- Procedure: Bacteria are exposed to the test substance at various concentrations, both with and without a metabolic activation system (S9 mix) to simulate mammalian metabolism.[23]
- Endpoint: A positive result is indicated by a concentration-related increase in the number of revertant colonies compared to the negative control.[24]

## Signaling Pathways and Mechanisms of Toxicity

Specific signaling pathways directly modulated by **2-octanone** have not been extensively elucidated in publicly available literature. However, general mechanisms of toxicity for ketones can provide some insight. High concentrations of ketones can depress the central nervous system, leading to symptoms like headache, dizziness, and lack of coordination.[4] Some ketones are known to exert neurotoxic effects through various proposed mechanisms, including the disruption of axonal transport and interference with cellular energy metabolism. It is important to note that these are general mechanisms for ketones and may not all be directly applicable to **2-octanone**.

## Safety and Handling Precautions Engineering Controls

- Work with **2-octanone** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[26\]](#)
- Ventilation equipment should be explosion-resistant due to the flammable nature of **2-octanone**.[\[4\]](#)
- Ensure that eyewash stations and safety showers are readily accessible in the work area.[\[21\]](#)

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[27\]](#)
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., neoprene or PVC), a lab coat, and closed-toe shoes.[\[4\]](#)[\[27\]](#)
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a respirator with an appropriate organic vapor cartridge.[\[4\]](#)

## Handling and Storage

- Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)[\[7\]](#) No smoking in the handling area.[\[5\]](#)[\[7\]](#)
- Ground and bond containers and receiving equipment during transfer to prevent static discharge.[\[27\]](#) Use non-sparking tools.[\[27\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[9\]](#)
- Avoid contact with incompatible materials such as strong oxidizing agents, bases, and reducing agents.[\[4\]](#)

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[4\]](#)[\[5\]](#)

- Skin Contact: Immediately remove contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[4][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][27]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a glass of water to drink. Seek immediate medical attention.[4][28] Aspiration of the material into the lungs can cause chemical pneumonitis.[4]

## Accidental Release and Disposal

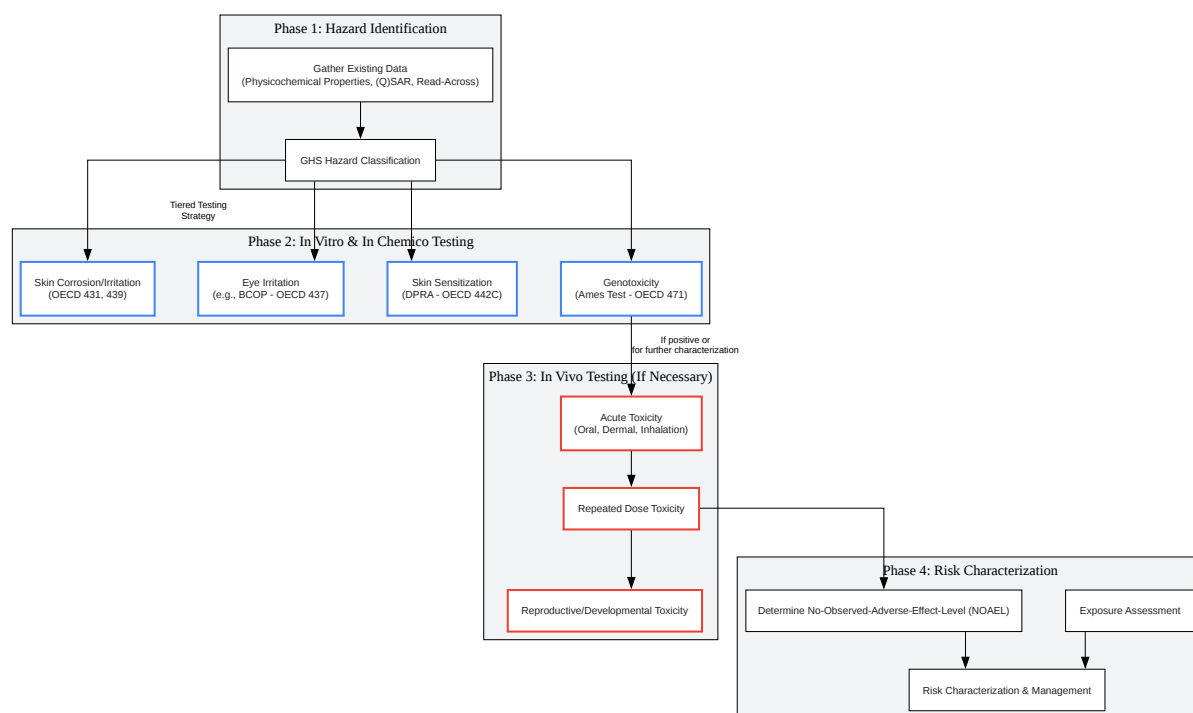
- Spills: Remove all ignition sources.[4] For minor spills, absorb with an inert material (e.g., sand, earth) and place in a suitable container for disposal.[5] For major spills, evacuate the area and contact emergency responders.[4]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. This material and its container must be disposed of as hazardous waste.[4]

## Visualizations

### Chemical Safety Assessment Workflow

The following diagram illustrates a general workflow for assessing the safety of a chemical like **2-octanone**, starting from information gathering and proceeding through a tiered testing strategy.



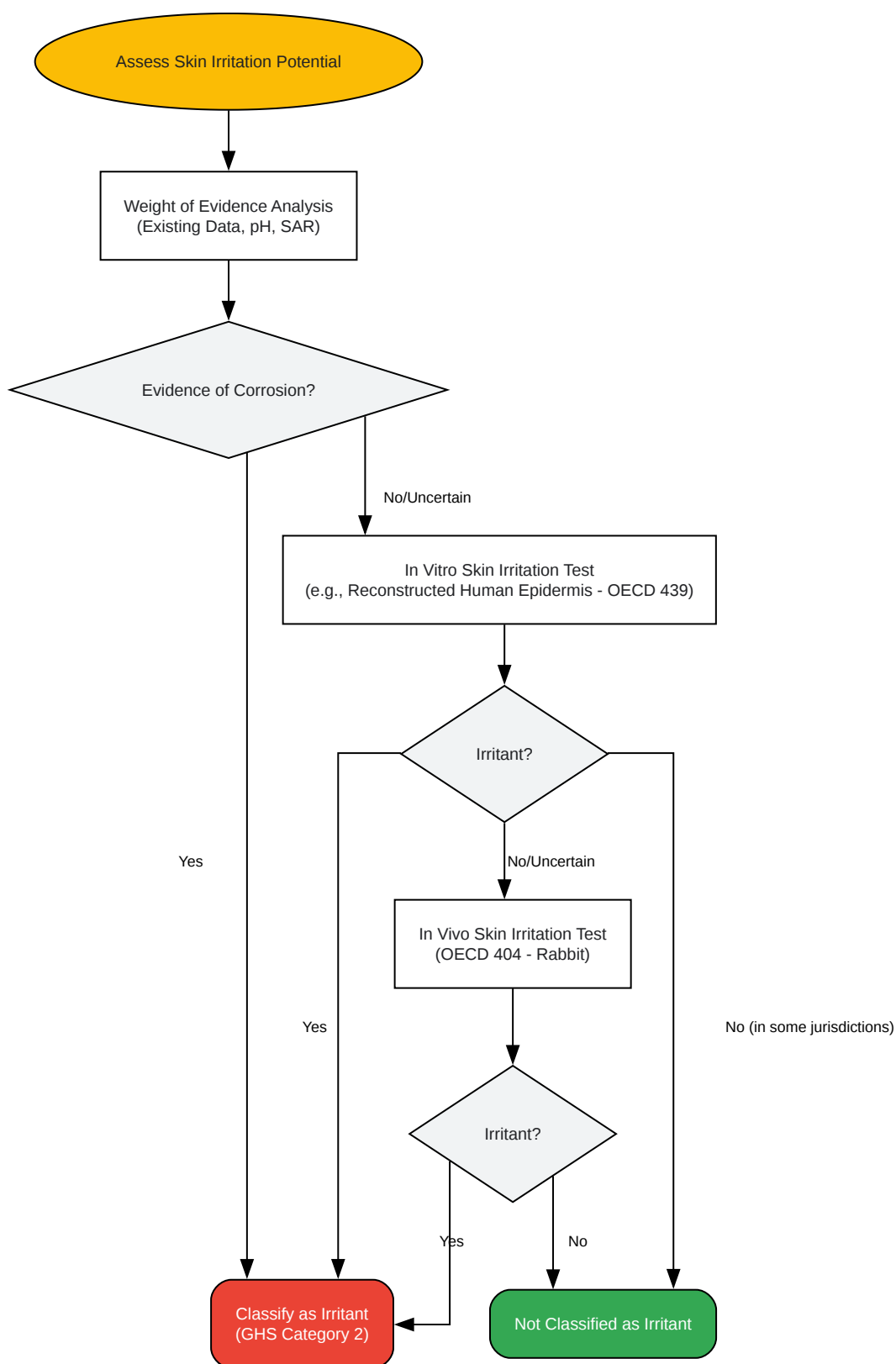


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A generalized workflow for chemical safety assessment.

## Skin Irritation Testing Decision Pathway

This diagram illustrates the decision-making process for skin irritation testing, prioritizing in vitro methods as recommended by OECD guidelines.



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Decision pathway for skin irritation testing.

## Conclusion

**2-Octanone** is a flammable liquid that is harmful in contact with skin and causes serious eye irritation. While it has a relatively low acute oral toxicity, proper safety precautions are essential to minimize exposure and ensure a safe working environment. This guide has summarized the key safety and handling information for **2-octanone**, providing a foundation for researchers and professionals to work with this chemical responsibly. Adherence to the outlined engineering controls, personal protective equipment recommendations, and handling procedures, along with a thorough understanding of the potential hazards, will contribute to the safe and effective use of **2-octanone** in a laboratory setting. It is imperative to always consult the most current Safety Data Sheet (SDS) provided by the supplier before handling any chemical.

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